

An In-depth Technical Guide to the Thermodynamic Properties of 1-Decene

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Compound of Interest

Compound Name:	1-Decene
CAS No.:	672-05-9
Cat. No.:	B7765993

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Abstract

1-Decene (C₁₀H₂₀) is a linear alpha-olefin of significant industrial importance, primarily serving as a comonomer in the production of polymers like Linear Low-Density Polyethylene (LLDPE) and as a key intermediate in the synthesis of plasticizers, lubricants, and surfactants.[1] A thorough understanding of its thermodynamic properties is paramount for the design, optimization, and safe operation of chemical processes involving this compound.[2] This technical guide provides a comprehensive overview of the core thermodynamic properties of **1-decene**, intended for researchers, chemical engineers, and development scientists. It consolidates critically evaluated data from authoritative sources, explains the practical implications of these properties, and details the experimental methodologies used for their determination, ensuring a blend of theoretical knowledge and practical application.

Core Physical and Critical Properties

The fundamental physical and critical properties of **1-decene** dictate its behavior under various process conditions, from storage and transport to reaction engineering. These constants are foundational for any thermodynamic model or process simulation.

1.1. Significance of Core Properties

- Molecular Weight is essential for stoichiometric calculations and converting between mass and molar units.
- Boiling and Melting Points define the liquid phase range at atmospheric pressure, which is critical for separation processes like distillation and for determining appropriate storage conditions.[3]
- Density is crucial for equipment sizing, fluid dynamics calculations, and mass transfer computations.
- Critical Temperature (Tc) and Critical Pressure (Pc) define the point beyond which a distinct liquid and gas phase do not exist. These parameters are vital for processes conducted under supercritical conditions and for the application of corresponding states principles in property estimation.

Table 1: Fundamental Physical and Critical Properties of **1-Decene**

Property	Value	Units	Source(s)
Chemical Formula	C ₁₀ H ₂₀	-	[4]
Molecular Weight	140.27	g/mol	[5]
Normal Boiling Point	170.6	°C	[6]
Melting Point	-66.3	°C	[6]
Density (at 25°C)	0.741	g/mL	[4]
Critical Temperature (Tc)	343.85	°C	[4]
Critical Pressure (Pc)	22.2	bar	[4]
Critical Volume (Vc)	0.584	L/mol	[4][7]
Acentric Factor (ω)	0.491	-	[4]

Enthalpic Properties: Energy Content and Phase Change

Enthalpy is a cornerstone of thermodynamic analysis, quantifying the heat content and energy changes within a system. For **1-decene**, the enthalpies of formation, combustion, and vaporization are critical for reactor design, safety analysis, and energy management.

2.1. Causality and Application

- **Standard Enthalpy of Formation ($\Delta_f H^\circ$):** This value represents the enthalpy change when one mole of **1-decene** is formed from its constituent elements in their standard states. It is a fundamental quantity used to calculate the heat of reaction for any process involving **1-decene**, enabling the design of thermal management systems for reactors.
- **Standard Enthalpy of Combustion ($\Delta_c H^\circ$):** This property quantifies the heat released during the complete oxidation of **1-decene**. It is a direct measure of the compound's energy content and is essential for process safety assessments, particularly in determining the potential severity of fire and explosion hazards.
- **Enthalpy of Vaporization ($\Delta_{vap} H$):** This is the energy required to transform one mole of liquid **1-decene** into a gas at a given temperature. It is a critical parameter in designing separation units like distillers and evaporators and for calculating energy balances in any process involving a phase change.^[7]

Table 2: Enthalpic Properties of **1-Decene**

Property	Value	Units	Conditions	Source(s)
Standard Enthalpy of Formation (liquid, $\Delta_f H^\circ_{\text{liquid}}$)	-173.8	kJ/mol	298.15 K, 1 atm	[8]
Standard Enthalpy of Formation (gas, $\Delta_f H^\circ_{\text{gas}}$)	-123.4	kJ/mol	298.15 K, 1 atm	[8]
Standard Enthalpy of Combustion (liquid, $\Delta_c H^\circ_{\text{liquid}}$)	-6619.6	kJ/mol	298.15 K, 1 atm	[8]
Enthalpy of Vaporization ($\Delta_{\text{vap}} H$)	50.44	kJ/mol	298.15 K	[7]
Enthalpy of Vaporization ($\Delta_{\text{vap}} H$)	45.1	kJ/mol	at Normal Boiling Point	[7]
Enthalpy of Fusion ($\Delta_{\text{fus}} H$)	13.81	kJ/mol	at Melting Point	[9]

Heat Capacity and Entropy

Heat capacity and entropy govern the response of **1-decene** to temperature changes and its inherent molecular disorder, respectively. These properties are indispensable for modeling heat transfer and predicting the spontaneity and equilibrium position of chemical reactions.

3.1. Scientific Context

- **Specific Heat Capacity (C_p):** This property measures the amount of heat required to raise the temperature of a unit mass of **1-decene** by one degree. It is a key input for heat exchanger

design, energy balance calculations, and predicting the temperature profiles in reactors and storage tanks.[10] The value for liquids is temperature-dependent.

- Standard Molar Entropy (S°): Entropy is a measure of the molecular randomness or disorder of a system. The standard molar entropy is used in conjunction with enthalpy to calculate the Gibbs Free Energy of formation ($\Delta_f G^\circ$), which determines the thermodynamic feasibility of a reaction at standard conditions.

Table 3: Heat Capacity and Entropy of **1-Decene**

Property	Value	Units	Conditions	Source(s)
Specific Heat Capacity (liquid, Cp)	2.085	kJ/(kg·K)	25 °C (298.15 K)	[4]
Molar Heat Capacity (liquid, Cp)	292.46	J/(mol·K)	25 °C (298.15 K)	[4]
Standard Molar Entropy (liquid, S° liquid)	425.0	J/(mol·K)	298.15 K, 1 atm	[8]

Phase Equilibria: Vapor Pressure

Vapor pressure is a critical property that describes a substance's tendency to evaporate.[3] Its relationship with temperature is fundamental to understanding liquid-gas phase behavior, essential for distillation design, safe handling and storage, and environmental fate modeling.

The temperature dependence of **1-decene's** vapor pressure can be accurately described by the Antoine Equation:

$$\log_{10}(P) = A - (B / (T + C))$$

where P is the vapor pressure in bar and T is the temperature in Kelvin.

Table 4: Antoine Equation Parameters for **1-Decene**

Temperature Range (K)	A	B	C	Source
359.92 to 444.8	4.08526	1501.872	-75.572	[11]

Note: Using the Antoine equation outside the specified temperature range can lead to significant errors.[12]

Caption: Relationship between temperature and vapor pressure for **1-decene**.

Experimental Determination of Thermodynamic Properties

The accuracy of thermodynamic data is contingent upon rigorous experimental methodology. The choice of technique is dictated by the property of interest and the physical state of the substance. Here, we detail a generalized protocol for determining the specific heat capacity of a liquid like **1-decene** using Differential Scanning Calorimetry (DSC), a widely used and reliable method.[13][14]

5.1. Protocol: Specific Heat Capacity (Cp) by DSC (ASTM E1269)

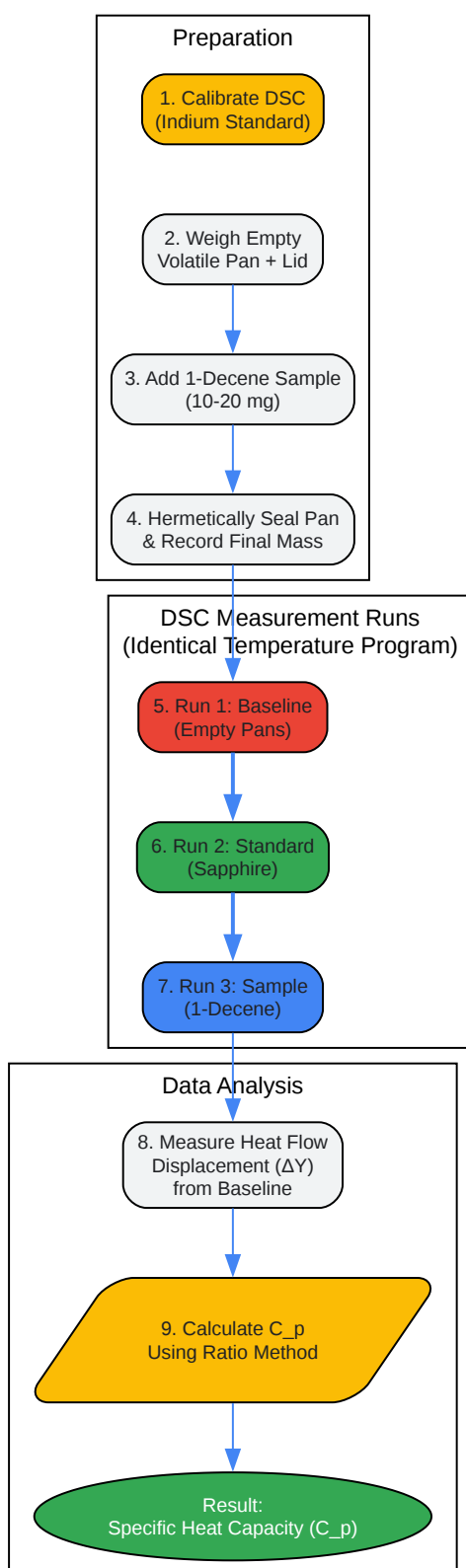
This method determines Cp by comparing the heat flow into a sample crucible against an empty reference crucible while both are subjected to a controlled temperature program.[10]

Principle of Operation: The fundamental principle is that the heat flow (dH/dt) into the sample is directly proportional to its mass (m) and specific heat capacity (C_p), and the heating rate (β): $dH/dt = m * C_p * \beta$. By running a baseline (empty pans), a standard (sapphire), and the sample, the C_p of the sample can be calculated by a simple ratio.[15]

Step-by-Step Methodology:

- **Instrument Calibration:** Calibrate the DSC for temperature and enthalpy using certified standards (e.g., indium, tin) according to the manufacturer's protocol. This ensures the accuracy of the measured temperature and heat flow signals.
- **Sample Preparation:**

- Accurately weigh a volatile aluminum sample pan and lid (to ~0.01 mg).
- Pipette a known mass of **1-decene** (typically 10-20 mg) into the pan. Due to its volatility, this should be done quickly.
- Hermetically seal the pan to prevent mass loss from evaporation during the experiment. Record the final mass.
- Experimental Runs: Three separate runs are required using the same temperature program (e.g., heat from 0°C to 100°C at 20 K/min).
 - Run 1 (Baseline): Place an empty, sealed crucible in the sample position and an identical empty crucible in the reference position. Run the temperature program to obtain the baseline heat flow curve.
 - Run 2 (Standard): Place a sapphire standard of known mass in the sample crucible. Run the same temperature program.
 - Run 3 (Sample): Replace the sapphire standard with the hermetically sealed **1-decene** sample pan. Run the identical temperature program.
- Data Analysis:
 - For a chosen temperature (T), measure the vertical displacement (heat flow) between the baseline curve and the standard curve ($\Delta Y_{\text{standard}}$).
 - At the same temperature, measure the vertical displacement between the baseline curve and the sample curve (ΔY_{sample}).
 - Calculate the specific heat capacity of the **1-decene** sample ($C_{p, \text{sample}}$) using the following equation: $C_{p, \text{sample}} = (\Delta Y_{\text{sample}} * m_{\text{standard}}) / (\Delta Y_{\text{standard}} * m_{\text{sample}}) * C_{p, \text{standard}}$ where 'm' is mass and $C_{p, \text{standard}}$ is the known specific heat capacity of sapphire at temperature T.



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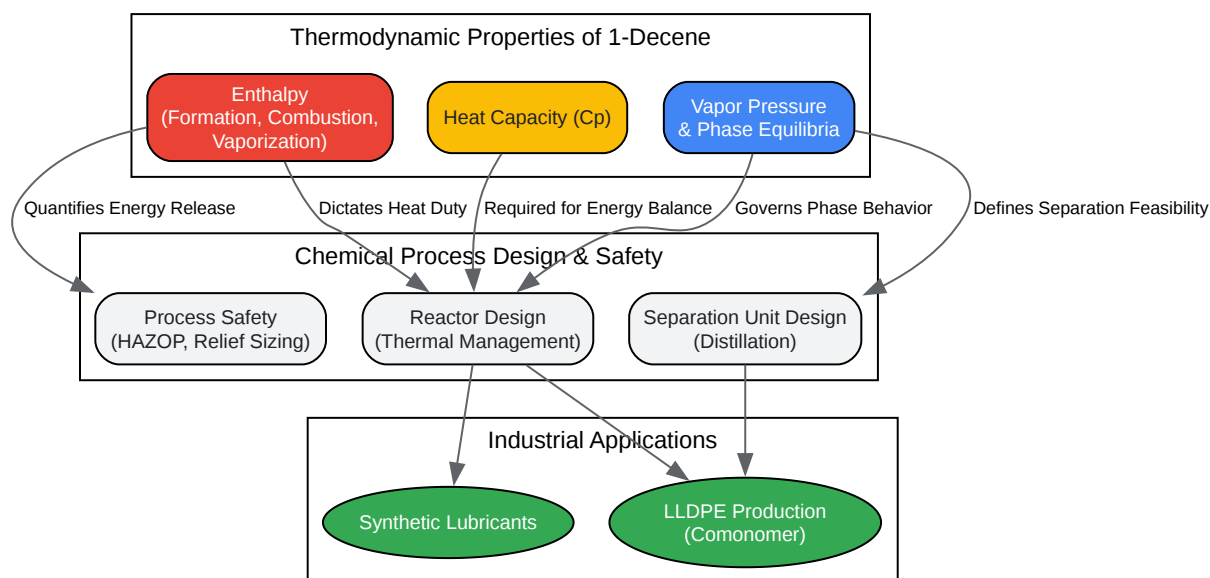
Caption: Experimental workflow for Cp determination using DSC.

Applications and Industrial Relevance

The thermodynamic properties of **1-decene** are not merely academic values; they are critical enablers of its industrial applications, particularly in polymer science.

Polymerization Processes: **1-Decene** is a key comonomer in the production of LLDPE.[16] The incorporation of its C₈ side-chain into the polyethylene backbone disrupts crystallinity, which allows for the fine-tuning of polymer properties such as density, flexibility, and toughness.[1][17]

- **Heat of Polymerization:** The enthalpy of formation is used to calculate the heat of the polymerization reaction. This is crucial for designing reactor cooling systems to maintain optimal reaction temperatures and prevent thermal runaways.
- **Phase Equilibria:** Vapor pressure and solubility data (governed by Gibbs energy) are essential for designing and operating the polymerization reactor, whether it be a gas-phase, slurry, or solution process. These properties determine the partitioning of the monomer between phases, which directly impacts reaction kinetics and comonomer incorporation rates.[16]
- **Heat Capacity:** The Cp of the monomer, polymer, and any solvent is needed for a complete energy balance of the polymerization system, influencing both reactor design and downstream processing steps like extrusion.



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Caption: Influence of thermodynamic properties on process design and applications.

Conclusion

This guide has consolidated key thermodynamic properties for **1-decene** from verified sources, providing a reliable dataset for scientific and engineering applications. Understanding these properties—from fundamental constants and enthalpic values to heat capacity and phase behavior—is demonstrated to be indispensable for robust process design, safety analysis, and the successful application of **1-decene** in polymerization and chemical synthesis. The outlined experimental protocols underscore the importance of precise measurement in building a trustworthy foundation for chemical process modeling and development.

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